

Rubidium Hydrogen Carbonate: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rubidium hydrogen carbonate

Cat. No.: B103053

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **rubidium hydrogen carbonate** (RbHCO_3), detailing its chemical formula, structure, physicochemical properties, and established synthesis protocols. The information is intended to support research and development activities where this compound may be of interest.

Chemical Formula and Structure

Rubidium hydrogen carbonate, also known as rubidium bicarbonate, possesses the chemical formula RbHCO_3 .^[1] Its structure is characterized by the ionic interaction between the rubidium cation (Rb^+) and the hydrogen carbonate anion (HCO_3^-).

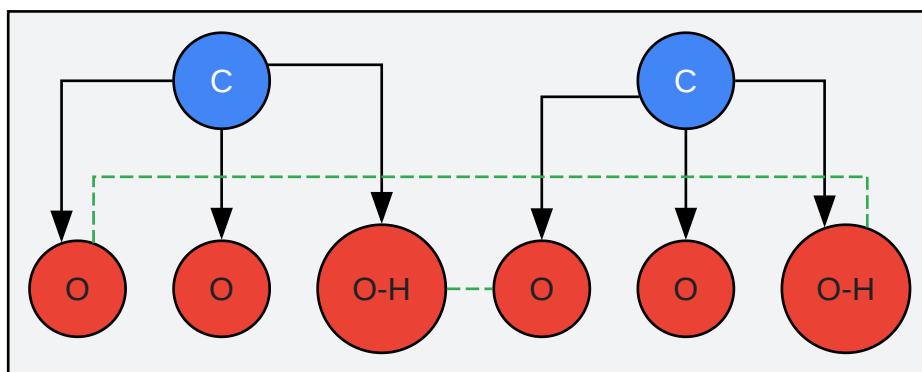
A defining feature of the solid-state structure of **rubidium hydrogen carbonate** is the formation of centrosymmetric dimeric units of $[\text{HCO}_3]_2^{2-}$. In these dimers, two bicarbonate anions are linked by strong hydrogen bonds. These dimeric units are further organized into a three-dimensional network through electrostatic interactions with the rubidium cations.^{[2][3]}

The crystal structure of **rubidium hydrogen carbonate** is polymorphic, exhibiting a phase transition at 245 K (-28.15 °C).^{[2][3]}

- **High-Temperature (HT) Phase:** Above 245 K, it exists in a monoclinic crystal system with the space group $C2/m$. In this phase, the hydrogen atoms within the hydrogen bonds are disordered.^{[2][3]}

- Low-Temperature (LT) Phase: Below 245 K, it transitions to a triclinic crystal system with the space group C-1. This transition is characterized by the ordering of the hydrogen atoms within the bicarbonate dimers.[2][3]

Hydrogen-Bonded Bicarbonate Dimer

[Click to download full resolution via product page](#)

Caption: Hydrogen-bonded bicarbonate dimer in **Rubidium Hydrogen Carbonate**.

Physicochemical Properties

A summary of the key physicochemical properties of **rubidium hydrogen carbonate** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	RbHCO_3
Molecular Weight	146.485 g/mol [1]
Appearance	White solid
Density	2.8 g/cm ³ [1]
Decomposition Point	175 °C[1]
Crystal System (HT)	Monoclinic (C2/m)[2][3]
Crystal System (LT)	Triclinic (C-1)[2][3]
Phase Transition Temp.	245 K (-28.15 °C)[2][3]

Experimental Protocols: Synthesis of Rubidium Hydrogen Carbonate

The synthesis of **rubidium hydrogen carbonate** can be achieved through two primary laboratory methods. The following provides a detailed methodology for each.

Synthesis from Rubidium Hydroxide

This method involves the direct neutralization of rubidium hydroxide with carbon dioxide.

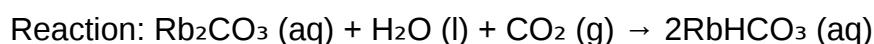


Protocol:

- Prepare an aqueous solution of rubidium hydroxide (RbOH) of a known concentration.
- Bubble a stream of carbon dioxide (CO₂) gas through the rubidium hydroxide solution with continuous stirring.
- Monitor the pH of the solution. The reaction is complete when the pH indicates the formation of the bicarbonate salt.
- Isolate the **rubidium hydrogen carbonate** product by crystallization, which can be induced by cooling the solution or by slow evaporation of the solvent.
- Filter the resulting crystals and dry them under controlled conditions to prevent thermal decomposition.

Synthesis from Rubidium Carbonate

This method involves the carbonation of an aqueous solution of rubidium carbonate.

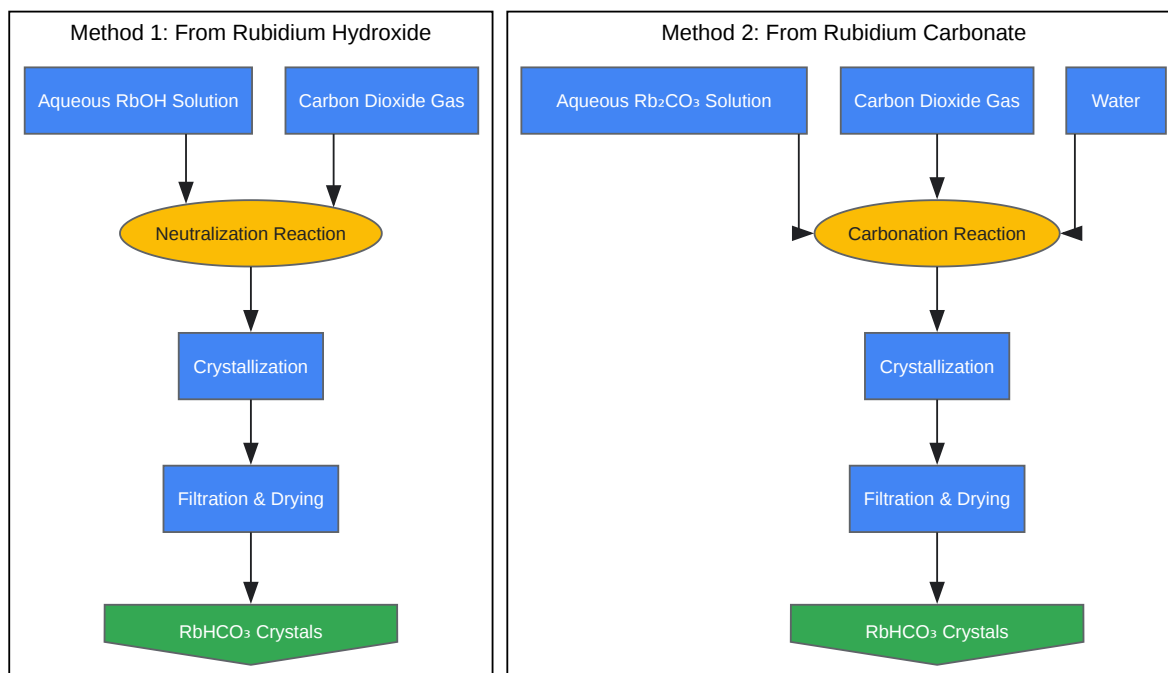


Protocol:

- Dissolve a known mass of rubidium carbonate (Rb₂CO₃) in deionized water to create an aqueous solution.

- Pass a continuous stream of carbon dioxide (CO_2) gas through the rubidium carbonate solution.
- Continue the carbonation process until the solution is saturated with carbon dioxide, leading to the precipitation of **rubidium hydrogen carbonate**.
- The product can be isolated by filtering the crystallized solid.
- Wash the crystals with a small amount of cold deionized water to remove any unreacted rubidium carbonate.
- Dry the purified **rubidium hydrogen carbonate** crystals in a desiccator or at a low temperature to avoid decomposition.

Synthesis Workflow for Rubidium Hydrogen Carbonate



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **Rubidium Hydrogen Carbonate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rubidium hydrogen carbonate - Wikidata [wikidata.org]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. The phase transition of rubidium hydrogen carbonate, RbHCO_3 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Rubidium Hydrogen Carbonate: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103053#rubidium-hydrogen-carbonate-chemical-formula-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com